

An In-depth Technical Guide to α -Bag Cell Peptide (1-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *α -Bag Cell Peptide (1-7)*

Cat. No.: B12391480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the primary amino acid sequence, function, and experimental analysis of α -Bag Cell Peptide (1-7) (α -BCP(1-7)), a neuroactive peptide derived from the egg-laying hormone (ELH) prohormone in *Aplysia californica*.

Core Peptide Information

α -Bag Cell Peptide (1-7) is a heptapeptide fragment of the larger α -BCP(1-9). It is generated through post-translational processing of the ELH prohormone within the neuroendocrine bag cells of the marine mollusk *Aplysia*.^{[1][2]} This peptide plays a significant role in modulating neuronal activity within the abdominal ganglion.^{[1][3]}

Primary Amino Acid Sequence

The primary structure of α -BCP(1-7) is a seven-residue amino acid chain.

Representation	Sequence
Three-Letter Code	Ala-Pro-Arg-Leu-Arg-Phe-Tyr
One-Letter Code	APRLRFY

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C44H67N13O9	[4][5][6]
Molecular Weight	922.08 Da	[4][5][6]
CAS Registry Number	87549-54-0	[4][6]

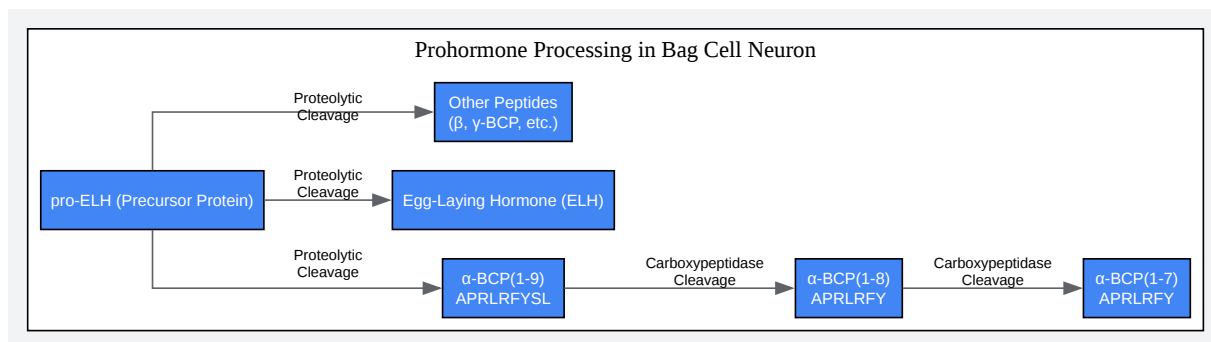
Biological Function and Signaling

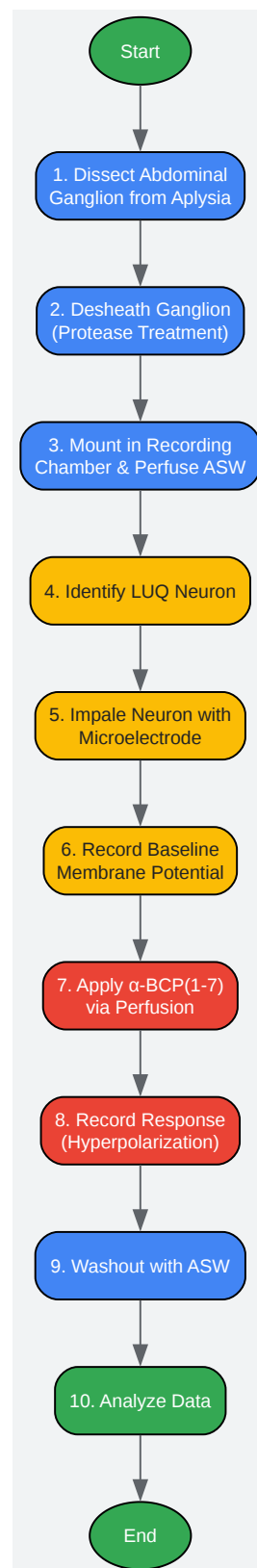
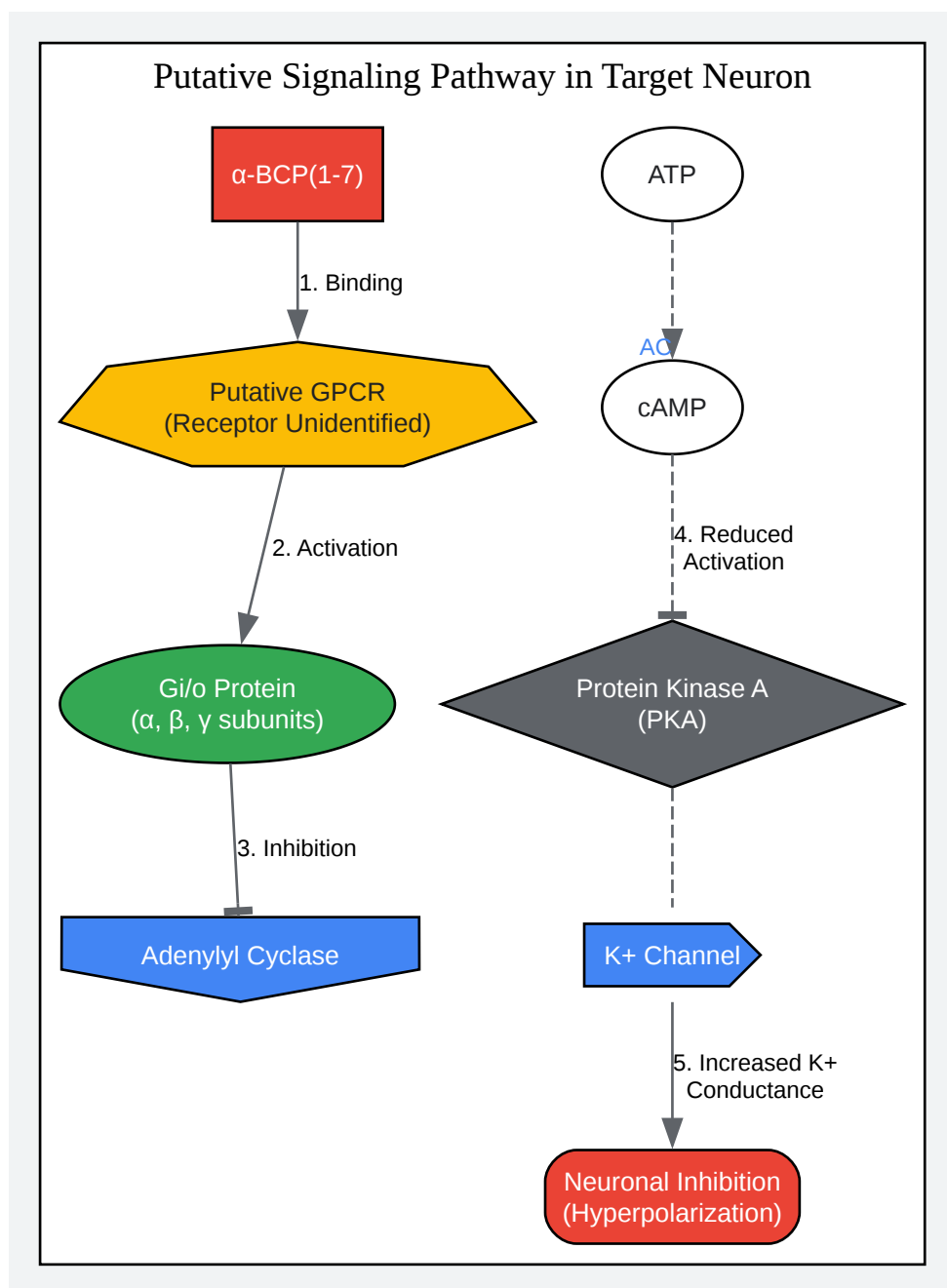
α -BCP(1-7) functions as both a neurotransmitter and a hormone.[7] Its primary characterized role is the inhibition of specific neurons within the left upper quadrant (LUQ) of the Aplysia abdominal ganglion, including neurons L2, L3, L4, and L6.[1][6] It may also act as an autoexcitatory transmitter, causing a slow depolarization of the bag cells themselves, similar to what occurs during a burst discharge.[4]

Mechanism of Action & Signaling Pathway

The precise receptor for α -BCP(1-7) has not yet been definitively identified. However, experimental evidence suggests it acts through a G-protein coupled receptor (GPCR). Studies have shown that α -BCP reduces forskolin- and dopamine-stimulated cAMP levels in bag cells, which is characteristic of a GPCR coupled to an inhibitory G-protein (Gi/o) that suppresses the activity of adenylyl cyclase.

Below is a diagram illustrating the prohormone processing and the putative signaling pathway for α -BCP.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The bag cells of Aplysia as a multitransmitter system: identification of alpha bag cell peptide as a second neurotransmitter - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. The bag cells of Aplysia as a multitransmitter system: identification of alpha bag cell peptide as a second neurotransmitter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effects of synthetic bag cell and atrial gland peptides on identified nerve cells in Aplysia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Convergent effects of neuropeptides on the feeding central pattern generator of Aplysia californica - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Structure-activity relationship of the neurotransmitter alpha-bag cell peptide on Aplysia LUQ neurons: implications regarding its inactivation in the extracellular space - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Peptide B induction of bag-cell activity in Aplysia: localization of sites of action to the cerebral and pleural ganglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to α -Bag Cell Peptide (1-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391480#a-bag-cell-peptide-1-7-primary-amino-acid-sequence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com